

tetramisole hydrochloride withdrawal time considerations

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tetramisole Hydrochloride

CAS No.: 5086-74-8

Cat. No.: S545048

Get Quote

Withdrawal Time Guidelines

Withdrawal time is the minimum period required after drug administration for animal tissues or products to be safe for human consumption. The following table summarizes withdrawal times for **tetramisole hydrochloride** in various livestock species.

Species	Product	Withdrawal Time (Days)	Source / Context
Cattle / Cow	Meat	2 - 14 days [1] [2] [3]	Varies by product and regional regulations.
	Milk	1 - 2 days [2] [4]	
Sheep / Goat	Meat	3 - 7 days [1] [2]	
Pigs	Meat	3 days [1]	
Poultry	Meat	28 days [1]	
	Eggs	7 days [4]	Based on a veterinary product specification.

Species	Product	Withdrawal Time (Days)	Source / Context
Laying Hens	Eggs	7 days [5]	Based on a 2023 pharmacokinetic study; required to meet a 0.01 mg/kg safety standard.

> Important Considerations for Researchers > - **Regulatory Variation:** Withdrawal periods can differ based on national regulations, specific product formulations, and dosage. The values above represent a range found in available literature and product data sheets [3]. > - **Residue Analysis:** For eggs, a 2023 study determined that a **7-day withdrawal period** is necessary for both 30 mg/kg and 60 mg/kg levamisole (the active L-isomer of tetramisole) treatments to ensure residue levels fall below the 0.01 mg/kg positive list system (PLS) standard [5]. > - **Metabolites:** Note that the anthelmintic activity is primarily due to the L-isomer, **levamisole**. Tetramisole is a racemic mixture, and its metabolism and residue profile should be considered in the context of levamisole [5] [6].

Experimental Protocol: Determining Residues in Eggs

For researchers needing to verify residue depletion, the following UPLC-MS/MS method from a 2023 pharmacokinetic study provides a robust approach [5].

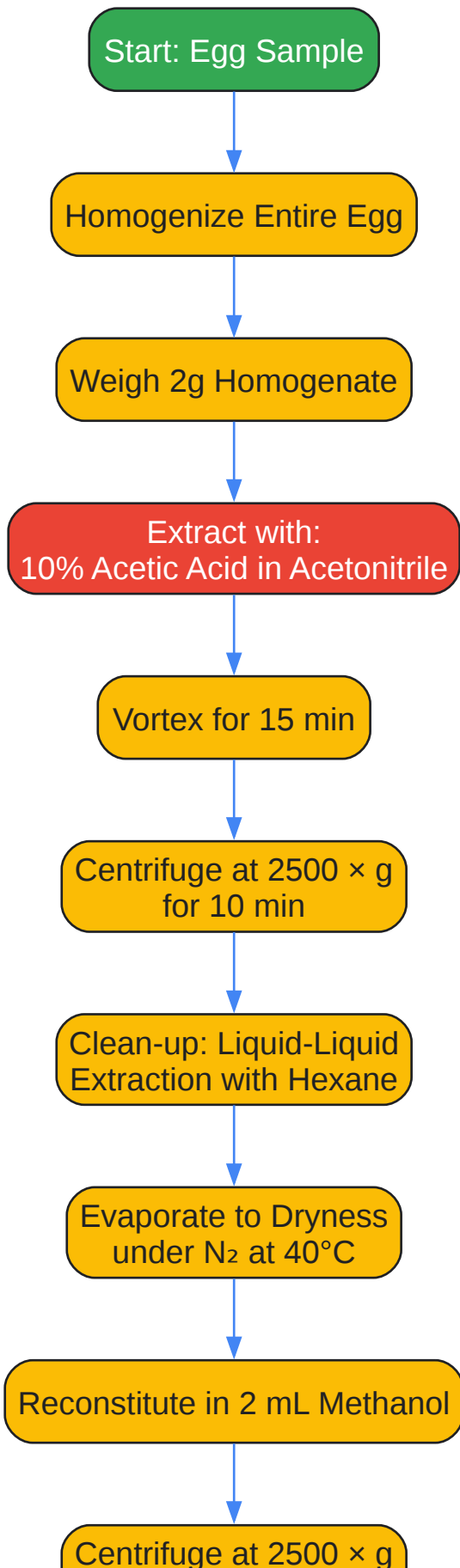
1. Sample Collection and Preparation

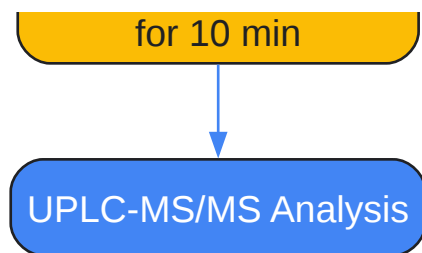
- **Materials:** Fresh eggs from treated laying hens.
- **Sample Homogenization:** Thoroughly mix the entire contents of each egg. Weigh 2 g of homogenate into a 50 mL polypropylene tube.
- **Extraction:**
 - Add 10 mL of 10% acetic acid in acetonitrile to the homogenate.
 - Vortex the mixture for 15 minutes.
 - Centrifuge at 2,500 × g for 10 minutes.
- **Clean-up:**
 - Transfer 10 mL of the upper layer to a new tube.
 - Add 10 mL of hexane (saturated with acetonitrile), vortex for 10 minutes, and allow layers to separate.
 - Collect the lower layer and evaporate to dryness under a nitrogen stream at 40°C.
- **Reconstitution:** Reconstitute the dry residue in 2 mL of methanol. Centrifuge at 2,500 × g for 10 minutes before analysis.

2. UPLC-MS/MS Analysis

- **Apparatus:** UPLC system coupled with a tandem mass spectrometer (e.g., Agilent 1290 TQ 6470).
- **Chromatography:**
 - **Column:** Hypersil GOLD C18 (2.1 × 150 mm, 3 μm).
 - **Mobile Phase:**
 - (A) 20 mM ammonium formate in water.
 - (B) 0.2% formic acid in methanol.
 - **Gradient Program:** | Time (min) | % A | % B | | :--- | :--- | :--- | | 0 - 2.1 | 90 | 10 | | 2.2 - 4 | 90 → 5 | 10 → 95 | | 4 - 8 | 5 | 95 | | 8 - 10 | 5 → 90 | 95 → 10 | | 10 - 11 | 90 | 10 |
 - **Flow Rate:** 0.25 mL/min.
 - **Injection Volume:** 50 μL.
- **Mass Spectrometry Detection:**
 - **Ionization Mode:** Electrospray Ionization (ESI), positive mode.
 - **Detection Mode:** Multiple Reaction Monitoring (MRM).
 - **Levamisole Transitions:** m/z 205.1 → 145.3 (quantifier) and 205.1 → 178.1 (qualifier).
- **Method Validation:** The method should be validated for specificity, linearity, accuracy, precision, LOD, and LOQ. The cited study reported an **LOQ of 0.0015 mg/kg for eggs** [5].

The workflow for this analytical method is summarized below:





[Click to download full resolution via product page](#)

Frequently Asked Questions (FAQs)

Q1: What is the fundamental reason for establishing a withdrawal time for tetramisole hydrochloride?

A1: The withdrawal time is a critical food safety measure. It is the period required after the last drug administration for the concentration of the drug and its potentially harmful metabolites in animal tissues (meat, milk, eggs) to deplete to a level considered safe for human consumption, as defined by the Maximum Residue Limit (MRL) [5].

Q2: Why is there such a wide range in the withdrawal time for cattle meat (2 to 14 days)? A2: The variation depends on several factors, including:

- **National Regulations:** Different countries have their own approved MRLs and required withdrawal periods.
- **Product Formulation:** Different salts (e.g., hydrochloride) or formulations may affect the drug's metabolism and excretion.
- **Dosage:** Higher or more frequent doses typically require longer withdrawal times. Always refer to the specific product's documentation and the regulatory requirements of the target region [3].

Q3: Our research involves laying hens. Is there a specific analytical method to monitor tetramisole/levamisole residues in eggs? A3: Yes. As detailed in the experimental protocol above, a robust method using UPLC-MS/MS is recommended. This highly sensitive and specific technique can accurately quantify levamisole residues in egg homogenates at very low levels (e.g., with an LOQ of 0.0015 mg/kg), which is essential for verifying compliance with strict MRLs like the 0.01 mg/kg standard [5].

Q4: What are the key pharmacological differences between tetramisole and levamisole that are relevant to residue studies? A4: Tetramisole is a racemic mixture (containing both D- and L-isomers). The anthelmintic activity is almost entirely due to the L-isomer, **levamisole**. For the purpose of residue analysis

and establishing withdrawal times, the focus is on the pharmacokinetic profile and depletion of the active compound, levamisole [5] [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Powder, Antiparasitic drugs, Bullvet, Bullvet Tetramisole Hydrochloride [bullvet.com]
2. tablet_Hebei Huabang Biotechnology Co., Ltd Tetramisole [en.huabangvet.com]
3. Boluses – Manufacturer | AdvaCare Pharma Tetramisole [advacarepharma.com]
4. Tetramisole Hydrochloride Soluble Powder For Veterinary ... [skyvetpharm.com]
5. Pharmacokinetic profiles and egg residue patterns of ... [pmc.ncbi.nlm.nih.gov]
6. Levamisole - an overview | ScienceDirect Topics [sciencedirect.com]

To cite this document: Smolecule. [tetramisole hydrochloride withdrawal time considerations].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545048#tetramisole-hydrochloride-withdrawal-time-considerations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com